

# MedChemExpress Application Notes: NUCC-0226272 Solution Preparation

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## Compound of Interest

Compound Name: NUCC-0226272

Cat. No.: B12372003

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This document provides detailed protocols for the preparation of solutions of **NUCC-0226272**, a potent Proteolysis Targeting Chimera (PROTAC) that induces the degradation of EZH2, for both in vitro and in vivo research applications.

## Compound Data

Quantitative data for **NUCC-0226272** is summarized in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	1182.56 g/mol	[1]
Formula	C67H91N9O8S	[1]
CAS Number	3004503-12-9	[1]
Appearance	White to off-white solid	[1]
Purity	>98%	
In Vitro Solubility	100 mg/mL in DMSO (84.56 mM)	[1]

## Experimental Protocols

## In Vitro Stock Solution Preparation (100 mM in DMSO)

This protocol describes the preparation of a 100 mM stock solution of **NUCC-0226272** in Dimethyl Sulfoxide (DMSO).

Materials:

- **NUCC-0226272** powder
- Anhydrous/newly opened DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **NUCC-0226272** powder. For example, to prepare 1 mL of 100 mM stock solution, weigh 118.26 mg of **NUCC-0226272**.
- **Dissolution:** Add the appropriate volume of newly opened DMSO to the **NUCC-0226272** powder. It is noted that hygroscopic DMSO can significantly impact solubility.[\[1\]](#)
- **Mixing:** Vortex the solution thoroughly to facilitate dissolution.
- **Sonication:** If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution until the solution is clear.[\[1\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

## In Vivo Suspended Solution Preparation (3.5 mg/mL)

This protocol details the preparation of a 3.5 mg/mL suspended solution suitable for oral and intraperitoneal injections in animal studies.[\[1\]](#) This example is for preparing 1 mL of the working

solution.

Materials:

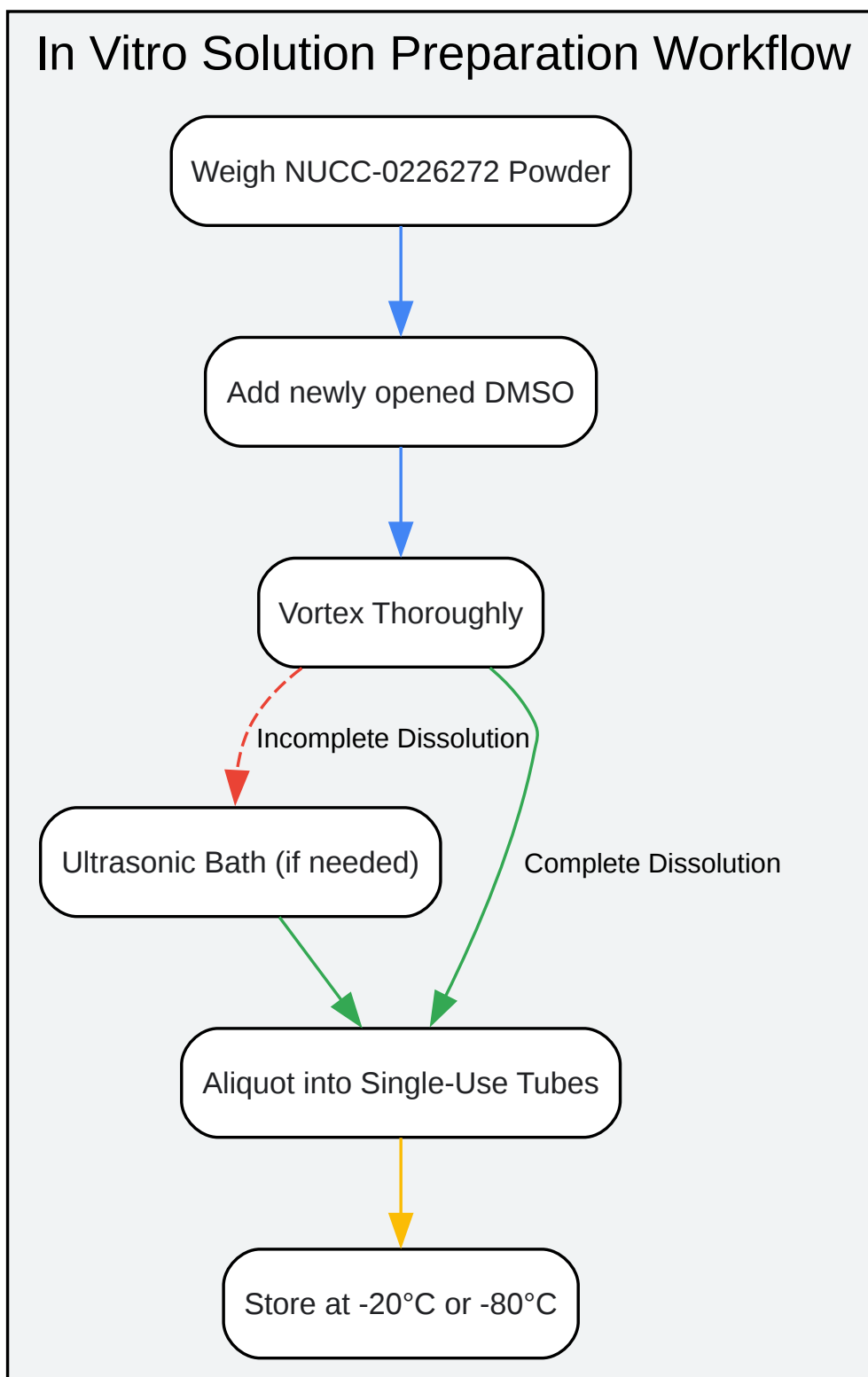
- **NUCC-0226272** stock solution in DMSO (e.g., 35 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Pipettes

Procedure:

- Initial Mixture: In a sterile tube, add 100  $\mu$ L of a 35 mg/mL **NUCC-0226272** DMSO stock solution to 400  $\mu$ L of PEG300. Mix thoroughly until uniform.
- Add Surfactant: To the mixture from step 1, add 50  $\mu$ L of Tween-80 and mix until evenly distributed.
- Final Formulation: Add 450  $\mu$ L of Saline to the mixture to bring the total volume to 1 mL. Mix thoroughly to ensure a uniform suspension.
- Administration: The resulting 3.5 mg/mL suspended solution is now ready for oral or intraperitoneal injection. It is recommended to keep the DMSO proportion in the working solution below 2% for animals that may be weak.[\[1\]](#)

## Visualized Workflow

The following diagram illustrates the key steps for preparing a **NUCC-0226272** solution for in vitro experiments.



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Caption: Workflow for preparing **NUCC-0226272** in vitro stock solution.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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